

Essential Safety and Logistics for Handling L-Histidine, Methyl Ester

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *L-Histidine, methyl ester*

Cat. No.: B073626

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemical reagents is paramount. This document provides immediate, essential safety protocols and logistical information for **L-Histidine, methyl ester** (CAS No. 7389-87-9), focusing on personal protective equipment, operational plans, and disposal.

Hazard Identification and Personal Protective Equipment

L-Histidine, methyl ester is classified as a hazardous chemical that can cause skin irritation, serious eye irritation, and may cause respiratory irritation.^{[1][2]} Adherence to proper personal protective equipment (PPE) protocols is mandatory to ensure personal safety.

Personal Protective Equipment (PPE)	Specification	Purpose
Eye/Face Protection	Safety goggles with side protection, compliant with OSHA 29 CFR 1910.133 or European Standard EN166.[1][2][3]	To prevent eye contact which can cause serious irritation.
Hand Protection	Wear appropriate protective gloves (e.g., Nitrile rubber).[3][4][5]	To prevent skin contact and irritation.
Skin and Body Protection	Wear appropriate protective clothing to prevent skin exposure.[3]	To minimize skin contact with the chemical.
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[3] A dust mask of type N95 (US) is also suggested.[6]	To protect against respiratory irritation from dust or aerosols.

Quantitative Data

Property	Value	Source
CAS Number	7389-87-9	[1][2][7]
Molecular Formula	C7H11N3O2 · 2HCl	[7][8]
Molecular Weight	242.10 g/mol	[9]
Melting Point	207 °C (decomposes)	[6][8]
Appearance	White to off-white powder	[10]

Standard Operating and Disposal Procedures

Handling and Storage:

- Wash hands thoroughly after handling.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Use only in a well-ventilated area.[\[1\]](#)[\[2\]](#)
- Avoid breathing dust.[\[1\]](#)[\[2\]](#)[\[7\]](#)
- Avoid contact with skin and eyes.[\[1\]](#)[\[2\]](#)[\[7\]](#)
- Store in a cool, dry, and well-ventilated place.[\[1\]](#)[\[2\]](#)[\[7\]](#)
- Keep container tightly closed.[\[1\]](#)[\[2\]](#)[\[7\]](#)
- Incompatible with strong oxidizing agents.[\[1\]](#)[\[2\]](#)

Disposal:

- Dispose of contents and container to an approved waste disposal plant.[\[1\]](#)[\[2\]](#)[\[7\]](#)
- Waste must be disposed of in accordance with federal, state, and local environmental control regulations.

Emergency and First-Aid Measures

In Case of Accidental Release:

- Ensure adequate ventilation.[\[1\]](#)[\[2\]](#)
- Use personal protective equipment as required.[\[1\]](#)[\[2\]](#)
- Sweep up and shovel into suitable containers for disposal.[\[1\]](#)[\[2\]](#)
- Avoid generating dusty conditions.[\[3\]](#)

First-Aid Procedures:

- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[\[1\]](#)[\[2\]](#)[\[7\]](#)
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothes and shoes. Get medical attention.[\[1\]](#)[\[2\]](#)[\[7\]](#)
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention.[\[1\]](#)[\[2\]](#)[\[7\]](#)
- Ingestion: Clean mouth with water. Get medical attention.[\[1\]](#)[\[2\]](#)[\[7\]](#)

Visual Safety Workflows

The following diagrams illustrate the procedural steps for key operational scenarios involving **L-Histidine, methyl ester**.

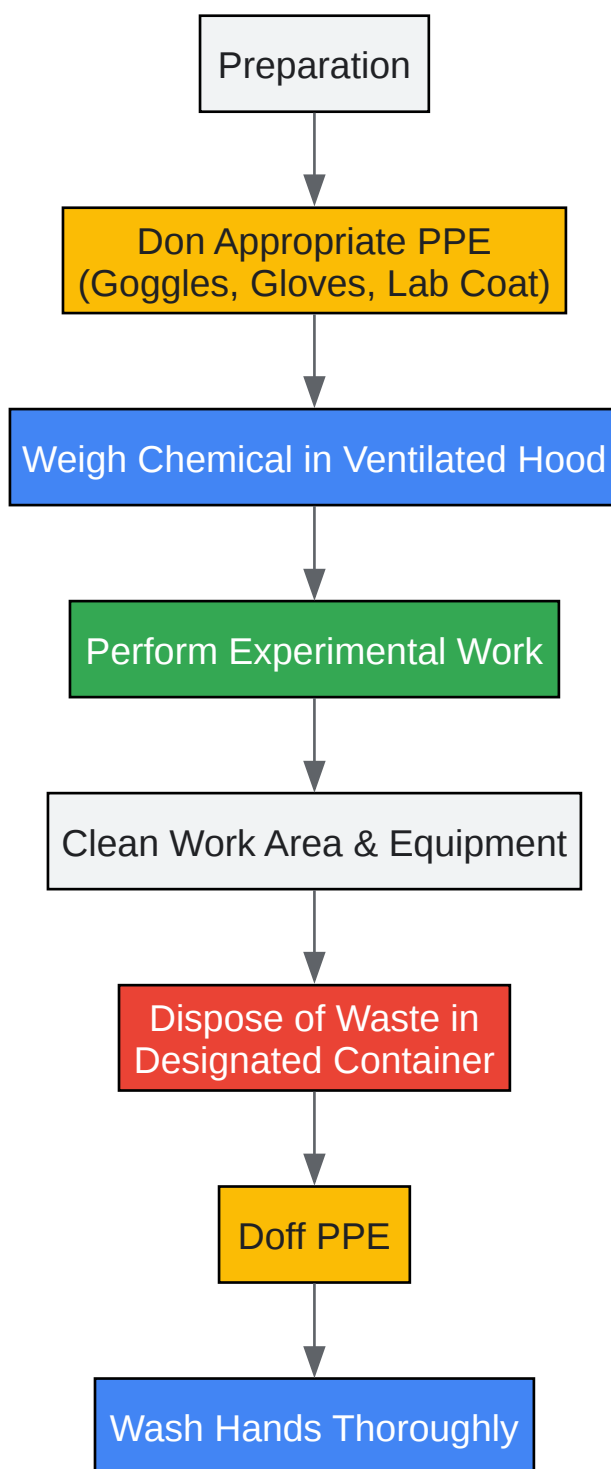


Figure 1: Standard Handling Protocol for L-Histidine, methyl ester

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Standard chemical handling workflow.

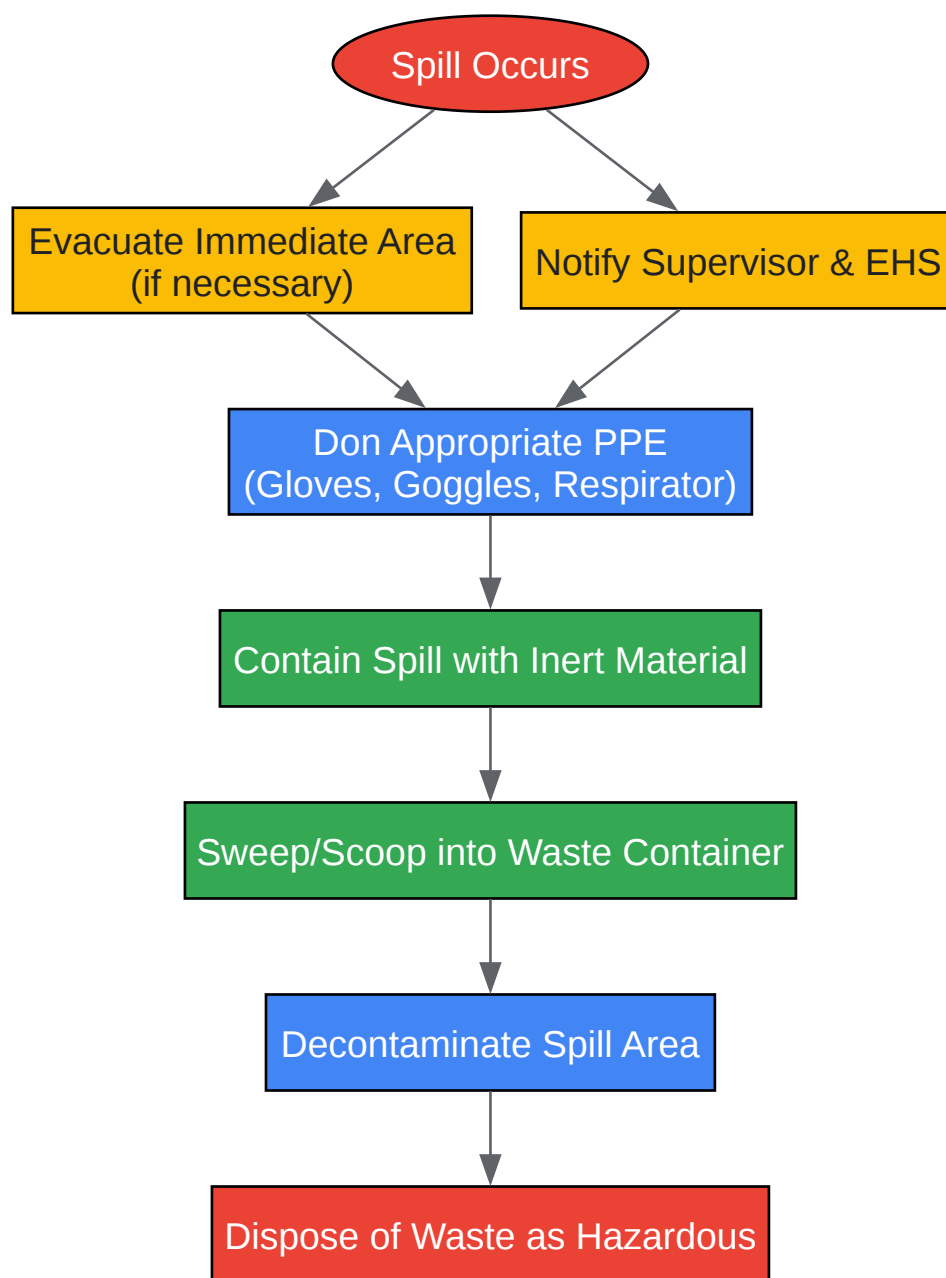


Figure 2: Chemical Spill Response for L-Histidine, methyl ester

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Procedural flow for a chemical spill.

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Email: info@benchchem.com